

Essential Safety and Operational Guide for Handling 3-Carboxy-6-hydroxycoumarin

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Compound of Interest

Compound Name: 3-Carboxy-6-hydroxycoumarin

Cat. No.: B8089495

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Carboxy-6-hydroxycoumarin**. Adherence to these procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Classification

3-Carboxy-6-hydroxycoumarin is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed [1]
Skin Irritation	2	H315: Causes skin irritation [1] [2] [3]
Eye Irritation	2A	H319: Causes serious eye irritation [1] [2] [3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [1] [2] [3]

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Pictogram:[1][2]

- GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **3-Carboxy-6-hydroxycoumarin** to minimize exposure.

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Glasses/Goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[4][5]
Skin Protection	Chemical-resistant gloves	Inspect gloves for integrity before each use. Dispose of contaminated gloves properly.[2][4]
Lab coat/Protective clothing	Wear to prevent skin contact. [4][5]	
Respiratory Protection	Dust mask or respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended, especially if dust is generated. A type N95 (US) or P2 (EU) filter is advised.[2][4]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][4]
- Ensure that an eyewash station and a safety shower are readily accessible.[4]

Handling Procedures:

- Avoid generating and inhaling dust.[2][4]
- Prevent contact with skin and eyes.[4]
- Do not eat, drink, or smoke in the handling area.[1]
- Wash hands thoroughly with soap and water after handling the substance.[1][4]
- Contaminated clothing should be removed and washed before reuse.[1][2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][6]
- Keep away from incompatible materials such as strong oxidizing agents.[1][5]
- Store in a locked-up area.[1][2]

Emergency Procedures

Situation	First-Aid Measures
If Inhaled	Move the person to fresh air. If breathing is difficult, seek medical attention.[1][2]
In Case of Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, get medical advice.[1][2]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[1][2]
If Swallowed	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]

Spillage and Disposal Plan

Spill Containment:

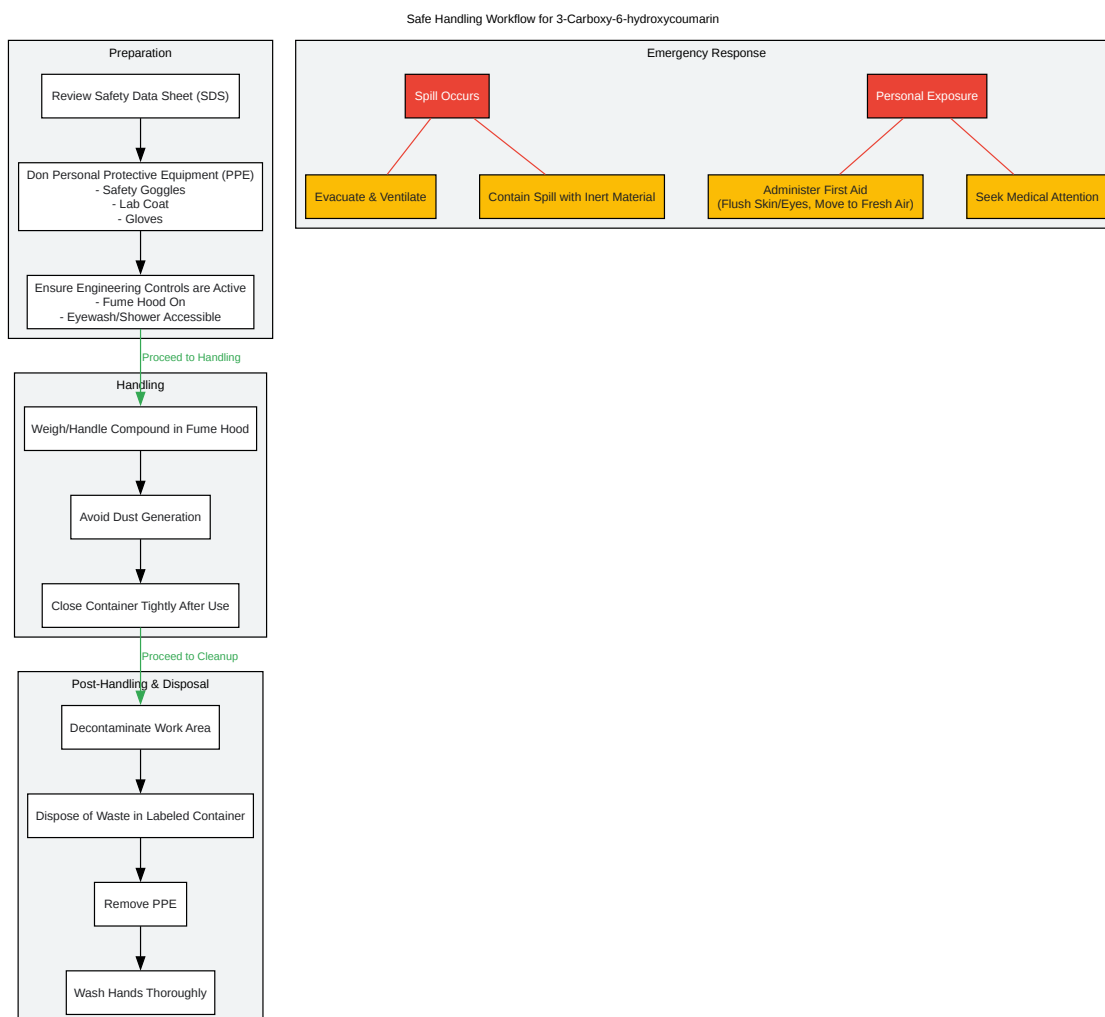
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- Avoid creating dust.
- Carefully sweep or vacuum up the spilled solid material and place it into a suitable, labeled container for disposal.^[2]
- Clean the spill area with soap and water.

Waste Disposal:

- Dispose of **3-Carboxy-6-hydroxycoumarin** and its container in accordance with all local, state, and federal regulations.^[2]
- Do not allow the chemical to enter drains or waterways.^{[1][2]}
- Contaminated packaging should be treated as hazardous waste.

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **3-Carboxy-6-hydroxycoumarin** in a laboratory setting.



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Caption: Workflow for the safe handling of **3-Carboxy-6-hydroxycoumarin**.

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